Application Notes and Protocols for Cellulase-Based Textile Biopolishing

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Compound of Interest		
Compound Name:	*Cellulase*	
Cat. No.:	*B3431440*	*Get Quote*

Audience: Researchers, scientists, and drug development professionals.

Introduction

Biopolishing is an enzymatic finishing process for textiles, primarily those containing cellulosic fibers like cotton, linen, viscose, and lyocell. The process utilizes **cellulase** enzymes to modify the fabric surface, resulting in a number of desirable properties. This treatment removes protruding microfibrils from the yarn surface, which are responsible for a fuzzy appearance and a harsh feel.[1][2][3] The result is a smoother, softer, and more lustrous fabric with a reduced tendency to pill.[3][4] **Cellulase**-based biopolishing is considered an environmentally friendly alternative to harsh chemical treatments, contributing to more sustainable textile manufacturing processes.[3][5]

Mechanism of Action

The enzymatic hydrolysis of cellulose is a complex process involving the synergistic action of a multi-component enzyme system. **Cellulase**s break down the β-1,4-glycosidic bonds within the cellulose polymer.[6][7] The primary enzymes involved are:

- Endoglucanases (EGs): These enzymes randomly cleave the internal bonds of the cellulose chain, primarily in the amorphous regions, creating new chain ends.[8]
- Exoglucanases or Cellobiohydrolases (CBHs): These enzymes act on the newly created chain ends, releasing cellobiose (a disaccharide of glucose).[1][6][8]

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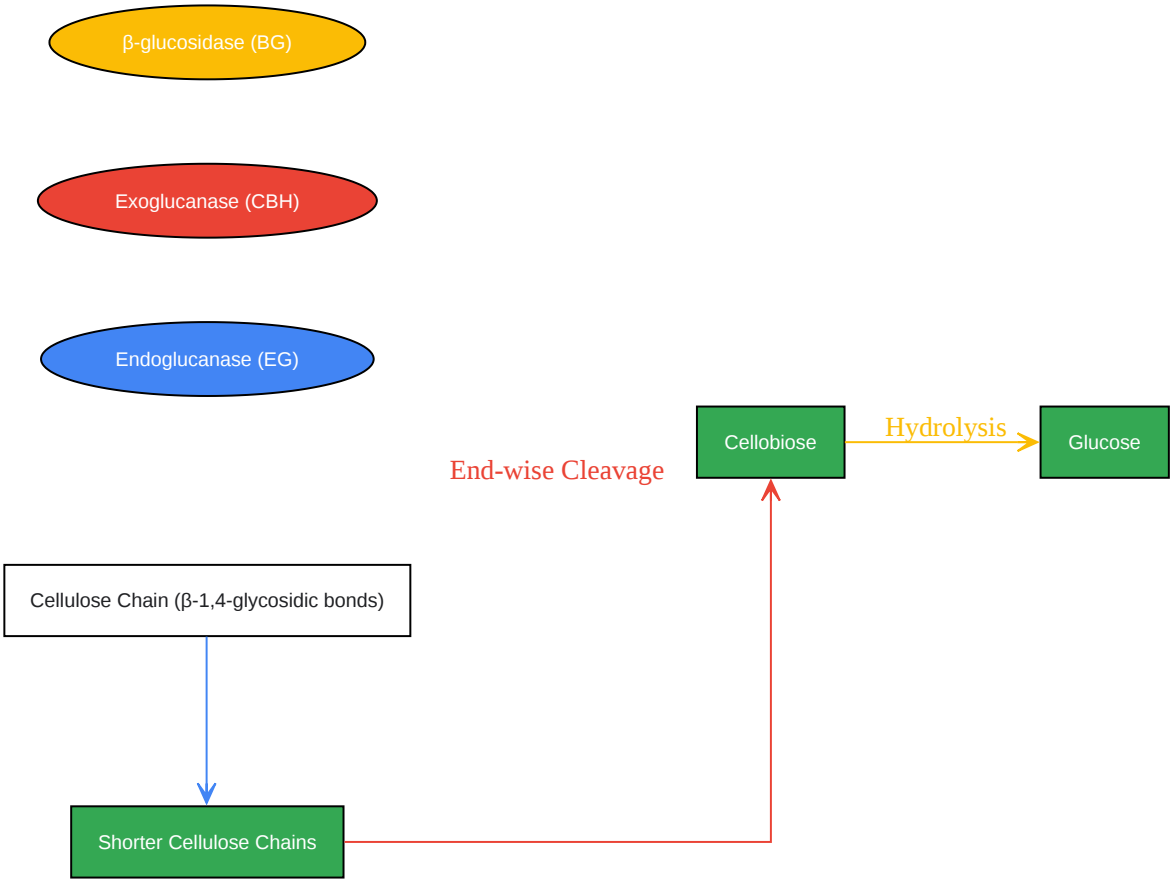
- β-glucosidases (BGs): These enzymes complete the hydrolysis by breaking down cellobiose into individual glucose units.[8]

This enzymatic action specifically targets and weakens the protruding microfibrils on the fabric surface. Subsequent mechanical agitation during the washing process is then sufficient to remove these weakened fibers, leaving a cleaner and smoother surface.[9][10]



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Caption: Enzymatic hydrolysis of cellulose by the **cellulase** complex.

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Experimental Protocols

Protocol 1: General Biopolishing of Cotton Knitted Fabric

This protocol provides a general procedure for the biopolishing of 100% cotton knitted fabric.

Materials:

- 100% Cotton Knitted Fabric (pre-scoured and bleached)
- **Cellulase** Enzyme (Acid or Neutral)
- Acetic Acid (for pH adjustment with acid **cellulase**s)
- Wetting Agent
- Laboratory-scale washing machine or similar agitated bath

Procedure:

- Preparation: Weigh the dry fabric sample.
- Bath Setup: Prepare a water bath with a specific liquor-to-material ratio (e.g., 10:1). Add a wetting agent to the bath.
- pH Adjustment: For acid **cellulase**s, adjust the pH of the bath to the recommended range (typically 4.5-5.5) using acetic acid.[10] For neutral **cellulase**s, the pH is typically in the range of 5.5-8.0.[3]
- Enzyme Addition: Add the specified concentration of **cellulase** enzyme to the bath (e.g., 0.5% to 1.5% on the weight of the fabric).[7]
- Treatment: Immerse the fabric in the bath and start the agitation. Maintain the temperature at the optimal level for the specific enzyme, typically between 45°C and 60°C.[3] The treatment time can range from 30 to 90 minutes.[11]

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- Enzyme Inactivation: After the treatment time, inactivate the enzyme by raising the temperature (e.g., to 70°C for 10 minutes) or by adjusting the pH to an alkaline level.[5][12]
- Rinsing and Drying: Thoroughly rinse the fabric with water to remove the inactivated enzyme and any hydrolyzed cellulose. Finally, dry the fabric.

Protocol 2: Evaluation of Biopolishing Efficacy

This protocol outlines the methods to quantify the effects of the biopolishing treatment.

1. Weight Loss Measurement:

- Condition the fabric samples to a standard atmosphere before and after the treatment.
- Calculate the percentage of weight loss using the following formula[11]: Weight Loss (%) = [(Initial Dry Weight - Final Dry Weight) / Initial Dry Weight] x 100

2. Tensile Strength Measurement:

- Determine the tensile strength of the fabric before and after treatment using a standard test method such as ASTM D5034.[13]
- Calculate the percentage of strength loss.

3. Pilling Resistance:

- Evaluate the pilling resistance of the fabric samples according to a standard method (e.g., ASTM D3512).

4. Surface Characterization:

- Visually assess the reduction in fuzz and hairiness.
- For a more detailed analysis, use a scanning electron microscope (SEM) to observe the changes in the fiber surface morphology.[14]

Data Presentation

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The following tables summarize quantitative data from various studies on the effects of **cellulase** biopolishing on different textile properties.

Table 1: Effect of **Cellulase** Concentration on Weight Loss and Strength Loss of Cotton Fabric

Cellulase Concentration (% owf)	Weight Loss (%)	Strength Loss (%)	Reference
0.5	Increased	Increased	[7]
1.0	Further Increased	Further Increased	[7]
1.5	Highest	Highest	[7]

Note: "owf" stands for "on the weight of fabric".

Table 2: Effect of Biopolishing on Properties of Different Knit Fabrics

Fabric Property	Plain Single Jersey	1x1 Rib	Interlock	Reference
CPI Increase (%)	7.1 - 17.9	5.5 - 13.7	4.9 - 8.3	[12]
WPI Increase (%)	9.3 - 12.1	7.1 - 10.0	6.8 - 8.8	[12]
Stitch Length Decrease (%)	2.4 - 2.8	2.7 - 3.1	2.2 - 2.6	[12]
GSM Increase (%)	1.8 - 2.5	1.8 - 2.5	1.8 - 2.5	[12]

CPI = Courses Per Inch, WPI = Wales Per Inch, GSM = Grams per Square Meter

Table 3: Optimized Process Parameters for Denim Biopolishing

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Parameter	Optimized Value	Outcome	Reference
Enzyme Type	Lava Cell NSZ	Minimum tear and tensile strength loss	[13]
Temperature	30°C	Reduced energy consumption	[13]
Time	10 minutes	Efficient processing	[13]
Enzyme Concentration	0.5 mL/L	Cost-effective	[13]
Inactivation Step	Applied	Avoids fabric damage	[13]

Experimental Workflow Diagram

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Caption: General experimental workflow for textile biopolishing.

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Conclusion

Cellulase-based biopolishing is a versatile and effective method for improving the quality of cellulosic textiles. By carefully selecting the enzyme type and optimizing process parameters such as temperature, time, and enzyme concentration, it is possible to achieve significant improvements in fabric hand-feel, appearance, and pilling resistance. The protocols and data presented here provide a foundation for researchers and scientists to develop and refine biopolishing processes for various textile applications.

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